

How to ensure complete solubility of Leupeptin hemisulfate powder.

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Compound of Interest

Compound Name: *Leupeptin (hemisulfate)*

Cat. No.: *B10800245*

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Leupeptin Hemisulfate Solubility: A Technical Guide

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on ensuring the complete solubility of Leupeptin hemisulfate powder for experimental use.

Frequently Asked Questions (FAQs)

Q1: What is Leupeptin hemisulfate and what is its primary application?

Leupeptin hemisulfate is a reversible inhibitor of a broad spectrum of serine and cysteine proteases, including trypsin, papain, cathepsin B, and calpain.^{[1][2][3][4]} It is widely used in protease inhibitor cocktails to prevent the degradation of proteins during cell lysis and protein purification.^{[2][5]} Its typical working concentration ranges from 10 to 100 μM .^{[2][3]}

Q2: In which solvents is Leupeptin hemisulfate soluble?

Leupeptin hemisulfate is soluble in water, DMSO, ethanol, and methanol.^{[4][6][7][8][9]}

Q3: What is the recommended storage condition for Leupeptin hemisulfate powder and its stock solutions?

The lyophilized powder should be stored at -20°C and is stable for at least two to three years. [4][8][10] Stock solutions should be aliquoted and stored at -20°C for up to one to three months, or at -80°C for up to a year to avoid repeated freeze-thaw cycles. [1][8][10] Aqueous stock solutions are stable for up to one week at 4°C.

Troubleshooting Guide

Issue: The Leupeptin hemisulfate powder is not dissolving completely in water.

- Solution 1: Increase Temperature. Gently warming the solution up to 60°C can aid in dissolution. [1]
- Solution 2: Use Sonication. Ultrasonic treatment can help to break up powder aggregates and facilitate solubilization. [1]
- Solution 3: Check Solvent Purity. Ensure you are using high-purity, sterile water, as contaminants can affect solubility.
- Solution 4: Consider an Alternative Solvent. If complete solubility in water is not achievable for your desired concentration, consider using DMSO, ethanol, or methanol. [6][8][9]

Issue: The prepared Leupeptin hemisulfate solution appears cloudy or has precipitates.

- Solution 1: Filter Sterilization. For aqueous solutions, passing the solution through a 0.22 µm filter can remove any undissolved micro-particles and also sterilize the solution. [1]
- Solution 2: Prepare a Fresh Solution. Cloudiness may indicate that the solution has degraded or that the solubility limit has been exceeded. It is advisable to prepare a fresh solution, ensuring the correct solvent and concentration are used.
- Solution 3: Verify Storage Conditions. Improper storage of the stock solution (e.g., repeated freeze-thaw cycles) can lead to precipitation. [1][10] Always aliquot and store as recommended.

Data Presentation

Table 1: Solubility of Leupeptin Hemisulfate in Various Solvents

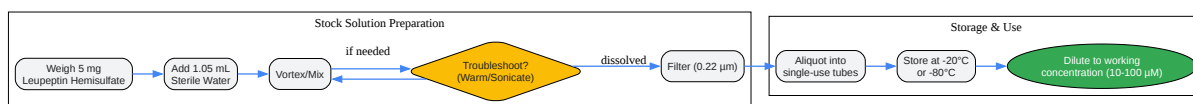
Solvent	Concentration	Reference
Water	up to 50 mg/mL	[4] [8] [11]
Water	100 mg/mL (with ultrasonic and warming to 60°C)	[1]
Water	10 mg/mL	[5] [12]
DMSO	95 mg/mL	[10]
DMSO	16 mg/mL	[6] [9]
Ethanol	50 mg/mL	[8]
Ethanol	33 mg/mL	[6] [9]
Methanol	50 mg/mL	[8]
PBS (pH 7.2)	10 mg/mL	[6] [9]
DMF	25 mg/mL	[6] [9]

Experimental Protocols

Protocol for Preparing a 10 mM Leupeptin Hemisulfate Stock Solution in Water

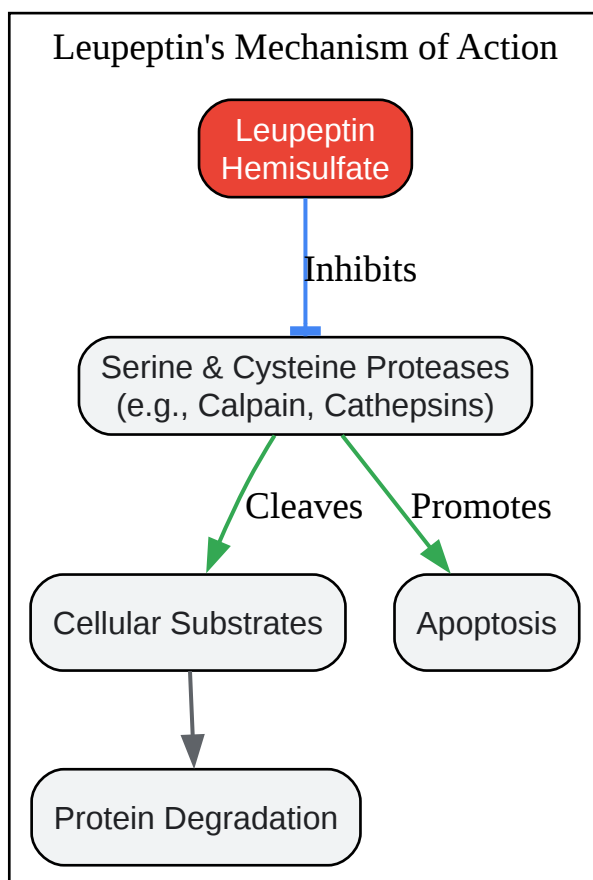
- Weighing: Accurately weigh 5 mg of Leupeptin hemisulfate powder (Molecular Weight: 475.59 g/mol).[\[2\]](#)
- Dissolving: Add 1.05 mL of sterile, purified water to the powder.[\[7\]](#)[\[8\]](#)
- Mixing: Vortex or gently mix the solution until the powder is completely dissolved. If necessary, use an ultrasonic bath or warm the solution to 60°C to aid dissolution.[\[1\]](#)
- Filtering (Optional but Recommended): For aqueous solutions, sterilize by passing it through a 0.22 µm syringe filter.[\[1\]](#)
- Aliquoting and Storage: Dispense the stock solution into smaller, single-use aliquots and store at -20°C for up to 3 months or -80°C for up to 1 year.[\[8\]](#)[\[10\]](#)

Visualizations



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Caption: Experimental workflow for preparing Leupeptin hemisulfate stock solution.



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Caption: Simplified signaling pathway showing Leupeptin's inhibitory action.

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